

In-Depth Technical Guide: 3-(4-(Methylthio)phenyl)propanoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(4-(Methylthio)phenyl)propanoic acid

Cat. No.: B156610

[Get Quote](#)

CAS Number: 138485-81-1

This technical guide provides a comprehensive overview of **3-(4-(Methylthio)phenyl)propanoic acid**, including its chemical and physical properties, spectral data, synthesis protocols, and a discussion of its potential biological significance within the broader class of arylpropanoic acids. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

3-(4-(Methylthio)phenyl)propanoic acid is a sulfur-containing aromatic carboxylic acid. Its key physicochemical properties are summarized in the table below.

Property	Value	Source
CAS Number	138485-81-1	LookChem[1]
Molecular Formula	C ₁₀ H ₁₂ O ₂ S	PubChem[2]
Molecular Weight	196.27 g/mol	PubChem[2]
IUPAC Name	3-(4-methylsulfanylphenyl)propanoic acid	PubChem[2]
Appearance	Light yellow powder	LookChem[3]
Melting Point	98-102 °C	Sigma-Aldrich
Boiling Point	Not available	
Solubility	Not available	
XLogP3-AA	2.3	PubChem[2]
Hydrogen Bond Donor Count	1	PubChem[2]
Hydrogen Bond Acceptor Count	2	PubChem[2]
Rotatable Bond Count	4	PubChem[2]

Spectral Data

Detailed spectral analysis is crucial for the identification and characterization of **3-(4-(Methylthio)phenyl)propanoic acid**. Below is a summary of the expected and reported spectral data.

Technique	Data and Interpretation
¹ H NMR	The proton NMR spectrum is expected to show characteristic signals for the aromatic protons (two doublets in the aromatic region), the two methylene groups of the propanoic acid chain (likely complex multiplets or triplets), and a singlet for the methylthio group.
¹³ C NMR	The carbon-13 NMR spectrum will display distinct signals for the carboxylic acid carbon, the carbons of the aromatic ring (with different shifts for the substituted and unsubstituted carbons), the two methylene carbons, and the methyl carbon of the thioether group.
IR Spectroscopy	The infrared spectrum will be characterized by a broad O-H stretching band for the carboxylic acid, C-H stretching for the aromatic and aliphatic portions, a strong C=O stretching vibration for the carbonyl group, and C-S stretching vibrations.
Mass Spectrometry	The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound. Fragmentation patterns would likely involve the loss of the carboxylic acid group and cleavage of the propanoic acid side chain.

Experimental Protocols

Synthesis of 3-(4-(Methylthio)phenyl)propanoic Acid

A common method for the synthesis of 3-(arylthio)propanoic acids involves the reaction of a substituted thiophenol with 3-chloropropanoic acid under basic conditions. The following is a general procedure adapted from the literature for the synthesis of related compounds[4].

Materials:

- 4-(Methylthio)phenol
- 3-Chloropropanoic acid
- Sodium hydroxide (NaOH)
- Ethanol
- Water
- Hydrochloric acid (HCl) for acidification
- Dichloromethane or other suitable organic solvent for extraction

Procedure:

- A solution of sodium hydroxide in water is prepared in a reaction vessel.
- 4-(Methylthio)phenol is dissolved in ethanol and added to the sodium hydroxide solution.
- An aqueous solution of 3-chloropropanoic acid is then added to the reaction mixture.
- The mixture is stirred at room temperature or with gentle heating for several hours to allow the reaction to proceed to completion.
- After the reaction is complete, the mixture is cooled and acidified with hydrochloric acid to precipitate the product.
- The crude product is then collected by filtration and purified, typically by recrystallization from a suitable solvent system to yield pure **3-(4-(Methylthio)phenyl)propanoic acid**.

General Protocol for Spectral Analysis

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra are typically recorded on a 300 or 400 MHz spectrometer. The sample is dissolved in a deuterated solvent such as chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d_6), with tetramethylsilane (TMS) used as an internal standard.

- IR Spectroscopy: Infrared spectra are obtained using an FTIR spectrometer. The solid sample can be analyzed as a KBr pellet, or a thin film can be prepared by dissolving the compound in a volatile solvent and allowing it to evaporate on a salt plate.
- Mass Spectrometry: Mass spectra can be acquired using techniques such as electron ionization (EI) or electrospray ionization (ESI), coupled with a suitable mass analyzer.

Biological Activity

Arylpropanoic acid derivatives are a well-known class of compounds with a wide range of biological activities, most notably as non-steroidal anti-inflammatory drugs (NSAIDs)[\[5\]](#). The biological effects of many arylpropanoic acids are attributed to their inhibition of cyclooxygenase (COX) enzymes, which are involved in prostaglandin synthesis[\[5\]](#).

While the broader class of arylpropanoic acids is extensively studied, specific biological data for **3-(4-(Methylthio)phenyl)propanoic acid** is not widely available in the current literature. Phenylpropionic acid itself, isolated from *Streptomyces*, has demonstrated antimicrobial activity against various bacteria and fungi[\[1\]](#). This suggests that derivatives such as **3-(4-(Methylthio)phenyl)propanoic acid** may also possess interesting biological properties that warrant further investigation.

Given the structural similarity to other biologically active molecules, potential areas for future research on this compound could include:

- Anti-inflammatory activity: Assessing its ability to inhibit COX-1 and COX-2 enzymes.
- Antimicrobial activity: Screening against a panel of pathogenic bacteria and fungi.
- Anticancer activity: Evaluating its cytotoxicity against various cancer cell lines.

Due to the lack of specific biological studies on **3-(4-(Methylthio)phenyl)propanoic acid**, no signaling pathways directly involving this compound can be depicted at this time.

Diagrams

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **3-(4-(Methylthio)phenyl)propanoic acid**.



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **3-(4-(Methylthio)phenyl)propanoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Biological activity of phenylpropionic acid isolated from a terrestrial Streptomyces - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 3-((4-Methylphenyl)thio)propionic acid | C10H12O2S | CID 83694 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-(4-(Methylthio)phenyl)propanoic acid | lookchem [lookchem.com]
- 4. One-Pot Synthesis of Thiochromen-4-ones from 3-(Arylthio)propanoic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Recent Advancements and Biological Activities of Aryl Propionic Acid Derivatives: A Review – Oriental Journal of Chemistry [orientjchem.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: 3-(4-(Methylthio)phenyl)propanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156610#3-4-methylthio-phenyl-propanoic-acid-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com